

Spectral and Biological Insights into Plantanone B: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Plantanone B*

Cat. No.: *B2613537*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Plantanone B, a flavonoid glycoside identified as Kaempferol 3-O-rhamnosylgentiobioside, is a natural product isolated from the flowers of *Hosta plantaginea*.^[1] This compound, along with its congeners, has garnered significant interest within the scientific community due to its potential therapeutic properties, particularly its anti-inflammatory and antioxidant activities. This technical guide provides a comprehensive overview of the available spectral data for **Plantanone B**, detailed experimental protocols for its isolation and characterization, and insights into its biological activities and associated signaling pathways.

Spectral Data of Plantanone B

The structural elucidation of **Plantanone B** was accomplished through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

Mass Spectrometry (MS)

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) was utilized to determine the molecular formula of **Plantanone B**.

Parameter	Value	Reference
Molecular Formula	C ₃₃ H ₄₀ O ₂₀	[1]
Ion	[M+H] ⁺	[1]
Measured m/z	757.2191	[2]
Calculated m/z	757.2192	[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra were recorded in deuterated dimethyl sulfoxide (DMSO-d₆). The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

¹H NMR Spectral Data[1]

Position	δ (ppm)	Multiplicity	J (Hz)
Aglycone (Kaempferol)			
6	6.21	d	2.0
8	6.45	d	2.0
2'	8.05	d	8.8
3'	6.91	d	8.8
5'	6.91	d	8.8
6'	8.05	d	8.8
Sugar Moieties			
Rha-1'''	5.34	br s	
Glc-1''	4.62	d	7.8
Rha-1''''	4.41	d	1.5
Rha-CH ₃	0.81	d	6.0

¹³C NMR Spectral Data[1]

Position	δ (ppm)	Position	δ (ppm)
Aglycone (Kaempferol)	Sugar Moieties		
2	156.4	Rha-1'''	101.4
3	133.1	Rha-2'''	71.8
4	177.5	Rha-3'''	70.5
5	161.2	Rha-4'''	70.3
6	98.8	Rha-5'''	70.1
7	164.3	Rha-6'''	17.8
8	93.7	Glc-1''	100.8
9	156.6	Glc-2''	82.4
10	104.1	Glc-3''	76.4
1'	121.0	Glc-4''	69.5
2'	130.8	Glc-5''	75.8
3'	115.2	Glc-6''	65.9
4'	160.1	Rha-1''''	100.6
5'	115.2	Rha-2''''	70.4
6'	130.8	Rha-3''''	70.3
Rha-4''''	72.0		
Rha-5''''	68.3		
Rha-6''''	17.9		

Experimental Protocols

Isolation of Plantanone B from *Hosta plantaginea*[1]

- **Extraction:** Dried flowers of *Hosta plantaginea* were extracted with 80% ethanol at room temperature. The resulting extract was concentrated under reduced pressure.
- **Fractionation:** The concentrated extract was suspended in water and sequentially partitioned with petroleum ether, ethyl acetate, and n-butanol.
- **Chromatography:** The ethyl acetate and n-butanol fractions were subjected to column chromatography on silica gel, Sephadex LH-20, and reversed-phase C18 silica gel to yield purified **Plantanone B**.

NMR Spectroscopy[1]

- **Instrument:** Bruker Avance spectrometer.
- **Solvent:** DMSO-d₆.
- **Reference:** Tetramethylsilane (TMS) was used as an internal standard.
- **Spectra Recorded:** ¹H NMR, ¹³C NMR, COSY, HSQC, and HMBC.

Mass Spectrometry[1]

- **Instrument:** Agilent 6520 Q-TOF mass spectrometer.
- **Ionization:** Electrospray ionization (ESI) in positive ion mode.
- **Data Acquisition:** High-resolution mass spectra (HR-ESI-MS) were acquired to determine the elemental composition.

Biological Activity and Signaling Pathways

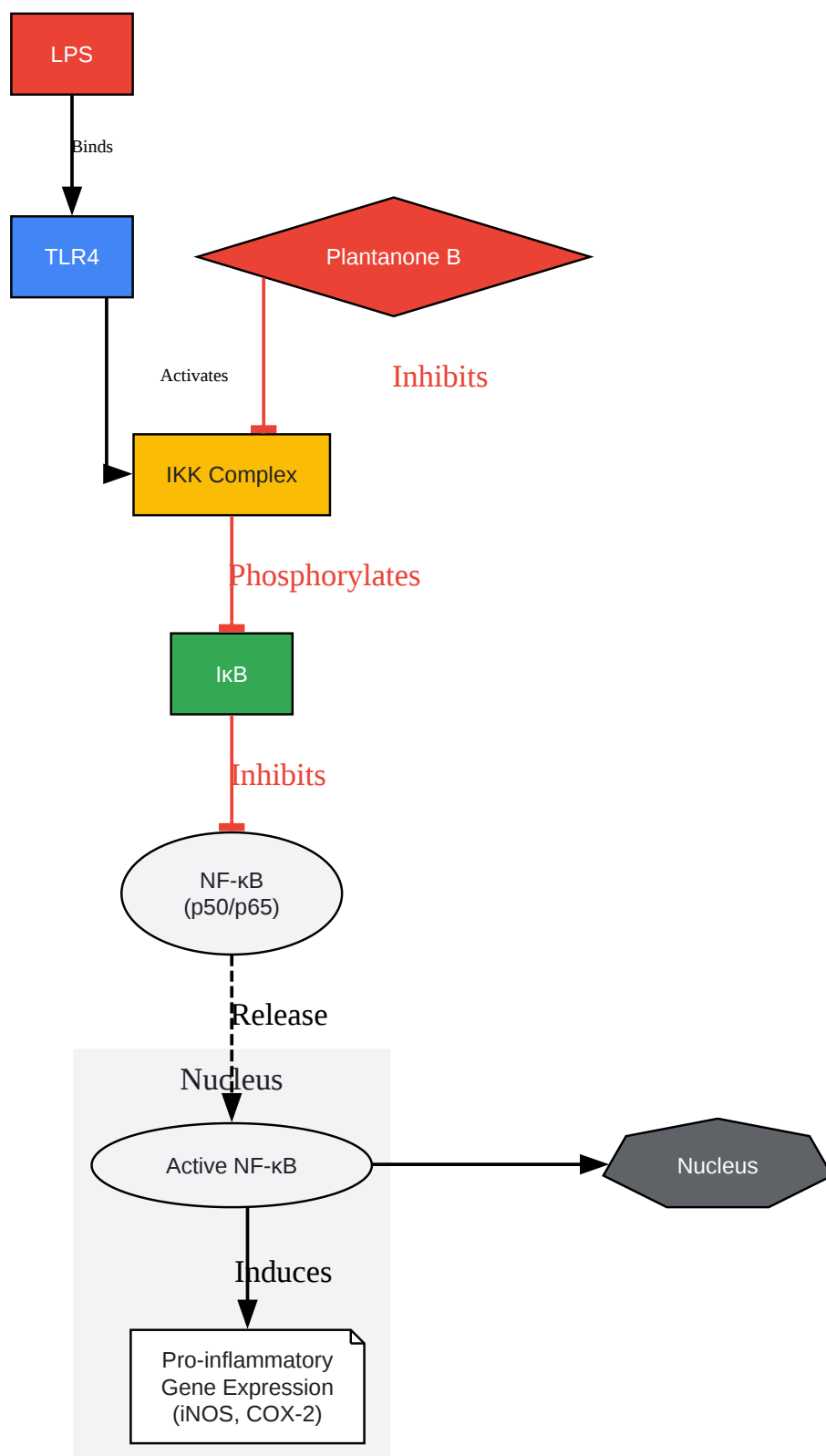
Plantanone B has demonstrated significant biological activities, particularly in the context of inflammation.

Anti-inflammatory Activity

Plantanone B exhibits significant inhibitory activity against cyclooxygenase-1 (COX-1) and moderate inhibitory activity against cyclooxygenase-2 (COX-2) enzymes.[1] This dual inhibitory action suggests its potential as an anti-inflammatory agent.

Signaling Pathway

While the direct signaling pathway of **Plantanone B** is still under investigation, studies on the closely related Plantanone C, also from *Hosta plantaginea*, have shown inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.[3] This pathway is a critical regulator of the inflammatory response. Inhibition of NF- κ B leads to a downstream reduction in the expression of pro-inflammatory mediators such as iNOS and COX-2. Given the structural similarity and observed COX inhibition, it is highly probable that **Plantanone B** also exerts its anti-inflammatory effects through modulation of the NF- κ B pathway.

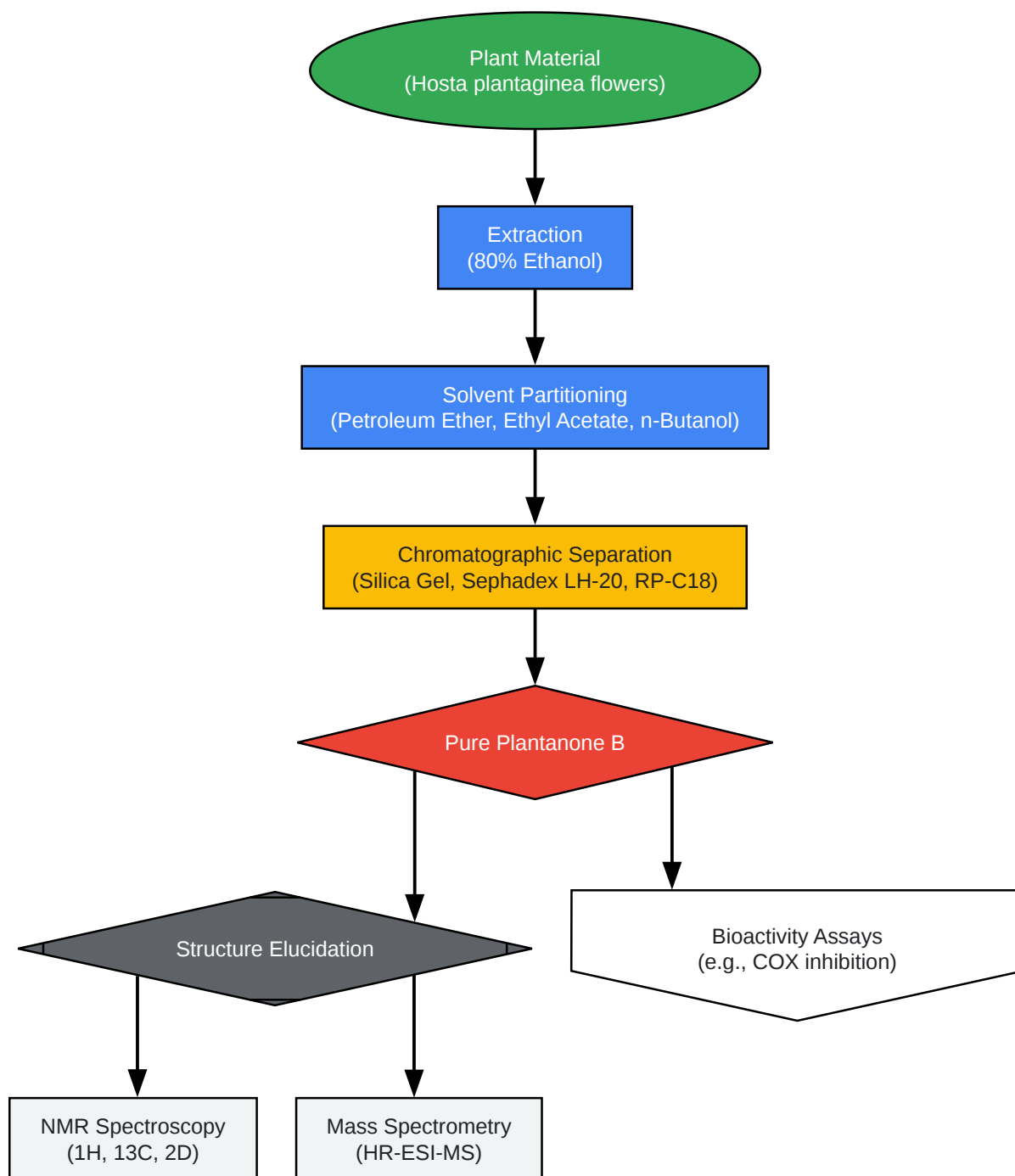


[Click to download full resolution via product page](#)

Caption: Proposed inhibitory mechanism of **Plantanone B** on the NF-κB signaling pathway.

Experimental Workflow

The general workflow for the isolation and characterization of **Plantanone B** from a natural source follows a standard procedure in phytochemistry.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Anti-inflammatory and antioxidant activities of flavonoids from the flowers of *Hosta plantaginea* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Kaempferol 3-gentiobioside-7-rhamnoside | C₃₃H₄₀O₂₀ | CID 74428193 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [A new antioxidant flavonoid glycoside from flowers of *Hosta plantaginea*] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectral and Biological Insights into Plantanone B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2613537#spectral-data-for-plantanone-b-nmr-ms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com